

7-Methoxy-1,2,3,4-tetrahydroquinoline chemical properties

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Compound of Interest

Compound Name: 7-Methoxy-1,2,3,4-tetrahydroquinoline

Cat. No.: B183376

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An In-depth Technical Guide to the Chemical Properties of **7-Methoxy-1,2,3,4-tetrahydroquinoline**

Introduction

7-Methoxy-1,2,3,4-tetrahydroquinoline is a heterocyclic organic compound that belongs to the tetrahydroquinoline class. The tetrahydroquinoline scaffold is a prominent structural motif found in numerous natural products and synthetic molecules with a wide array of pharmacological activities, making it a "privileged scaffold" in medicinal chemistry.^{[1][2]} This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and biological significance of **7-Methoxy-1,2,3,4-tetrahydroquinoline**, tailored for researchers and professionals in drug development.

Core Chemical Properties

The fundamental chemical and physical properties of **7-Methoxy-1,2,3,4-tetrahydroquinoline** are summarized below. These computed properties provide a foundational understanding of the molecule's characteristics.

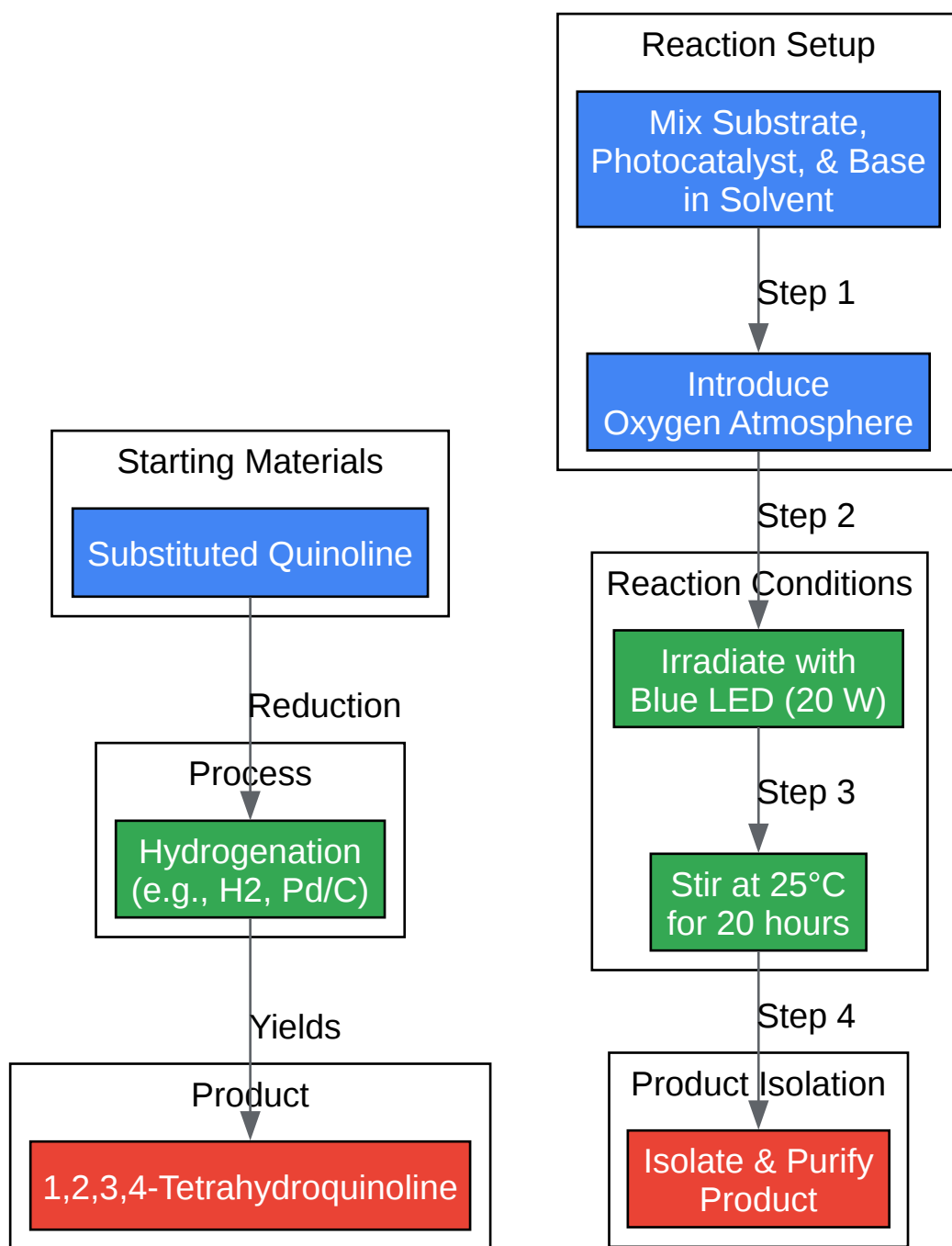
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO	[3]
Molecular Weight	163.22 g/mol	[3]
IUPAC Name	7-methoxy-1,2,3,4-tetrahydroquinoline	[3]
CAS Number	19500-61-9	[3]
Canonical SMILES	<chem>COC1=CC2=C(CCCN2)C=C1</chem>	[3]
InChI Key	WDKNRIQDGSVRBO-UHFFFAOYSA-N	[3]
XLogP3	2.3	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	1	[3]

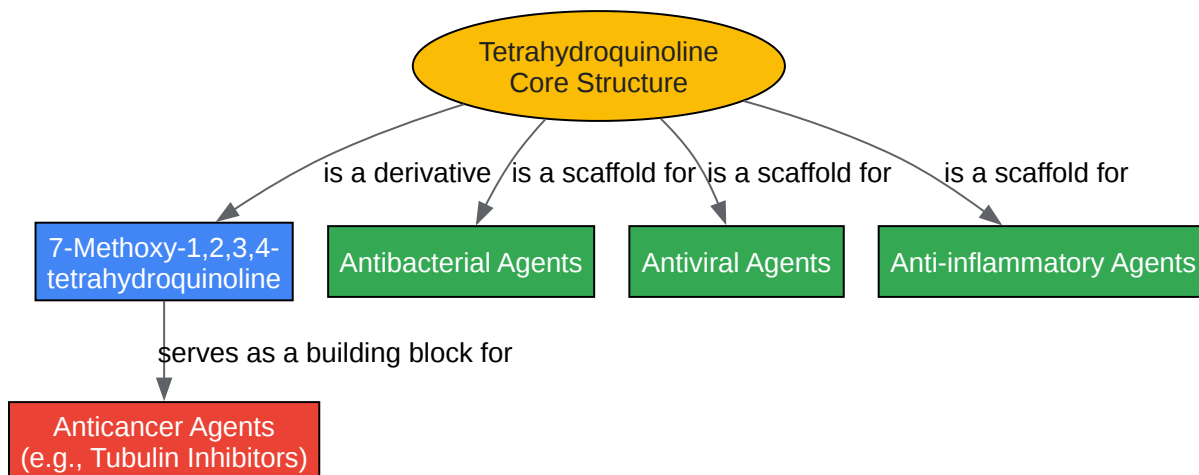
Synthesis and Reactivity

The synthesis of the tetrahydroquinoline core can be achieved through various methods, most commonly via the hydrogenation of the corresponding quinoline.[4] Domino reactions, which involve multiple transformations in a single operation, have also emerged as a highly effective and green strategy for preparing these scaffolds.[2]

General Synthesis Approach

A common strategy for synthesizing tetrahydroquinolines involves the reduction of a substituted quinoline. This can be achieved using various reducing agents, including catalytic hydrogenation.





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